

An In-depth Technical Guide to the Physicochemical Properties of Glycolithocholic acid-d4

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Compound of Interest

Compound Name: Glycolithocholic acid-d4

Cat. No.: B3025782

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This guide provides a comprehensive overview of the core physicochemical properties, experimental applications, and biological relevance of **Glycolithocholic acid-d4**. It is intended for researchers, scientists, and professionals in the field of drug development who are working with or have an interest in bile acid metabolism and analysis.

Physicochemical Properties

Glycolithocholic acid-d4 is the deuterated form of Glycolithocholic acid, a glycine-conjugated secondary bile acid. The incorporation of deuterium atoms makes it an ideal internal standard for quantitative analysis by mass spectrometry.^{[1][2][3]}

Property	Value	Reference
Formal Name	N-[(3 α ,5 β)-3-hydroxy-24-oxocholan-24-yl-2,2,4,4-d ₄]-glycine	[1][4]
CAS Number	2044276-16-4	[1][4][5][6][7]
Molecular Formula	C ₂₆ H ₃₉ D ₄ NO ₄	[1][4][5][6][7]
Formula Weight	437.7 g/mol (also reported as 437.65 g/mol)	[1][4][5][7][8]
Synonyms	GLCA-d ₄ , Lithocholylglycine-d ₄	[1][4][6]
Purity	≥95%[4], ≥98%[5], >99% deuterated forms (d ₁ -d ₄)[1][6], >97% by NMR; >98% atom D[7]	[1][4][5][6][7]
Formulation	A crystalline solid[1], a solution in methanol at 100 µg/ml[4], or a neat solid[5]	[1][4][5]
Solubility	Slightly soluble in chloroform and methanol when heated.[1][6] The non-deuterated form is soluble in DMF (30 mg/ml), DMSO (20 mg/ml), and ethanol (20 mg/ml).[9][10]	[1][6][9][10]
Storage	Store at -20°C.[1][5][9][10]	[1][5][9][10]
Stability	≥ 4 years[1][9], ≥ 7 years for the MaxSpec® Standard solution[4]	[1][4][9]

Experimental Protocols

Glycolithocholic acid-d4 is primarily utilized as an internal standard for the quantification of endogenous glycolithocholic acid in biological samples using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[\[1\]](#)[\[2\]](#)

This section details a representative protocol for the analysis of bile acids, including Glycolithocholic acid, using **Glycolithocholic acid-d4** as an internal standard.[\[11\]](#)

Sample Preparation:

- To 100 µL of serum, add an internal standard solution containing **Glycolithocholic acid-d4**.
- Perform protein precipitation to remove interfering macromolecules.
- Centrifuge the sample and collect the supernatant for analysis.

Liquid Chromatography Conditions:[\[11\]](#)

- System: Thermo Scientific™ Vanquish™ Horizon HPLC system
- Column: Thermo Scientific™ Hypersil GOLD™ C18, 100 x 2.1 mm, 1.9 µm
- Column Temperature: 50°C
- Injection Volume: 10 µL
- Mobile Phase: A mixture of water and acetonitrile/methanol containing 0.1% formic acid.
- Run Time: Less than 10 minutes.

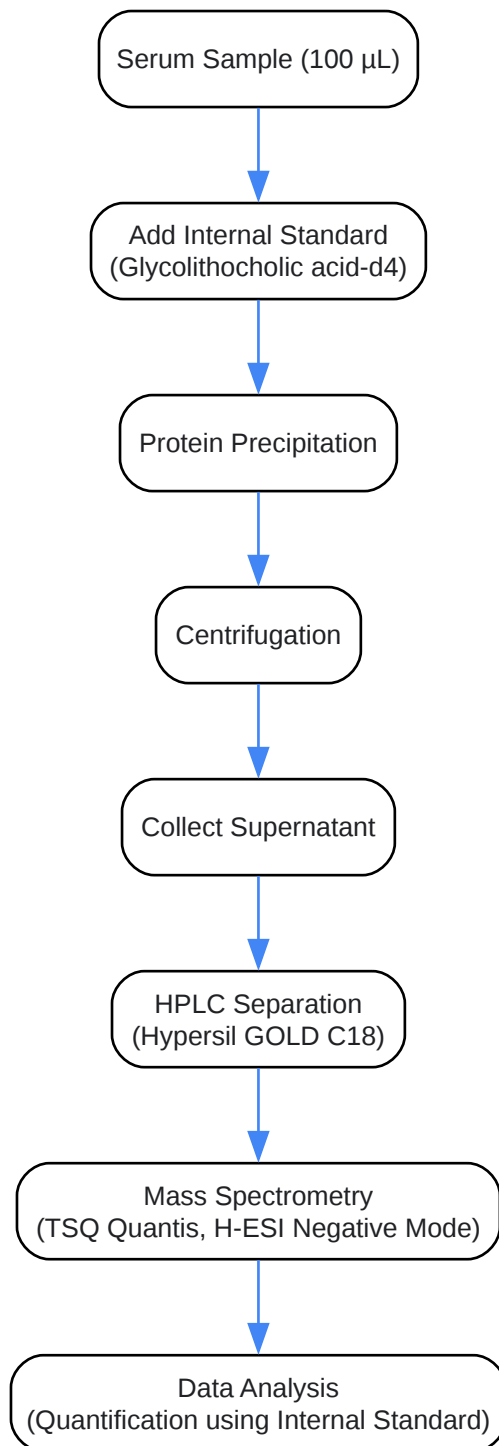
Mass Spectrometry Conditions:[\[11\]](#)

- System: Thermo Scientific™ TSQ Quantis™ triple quadrupole mass spectrometer
- Ionization Mode: Negative Electrospray (H-ESI) Mode
- Vaporizer Temperature: 350°C
- Ion Transfer Tube Temperature: 300°C

- Analysis Mode: Selective Reaction Monitoring (SRM)

Quantification: The concentration of endogenous Glycolithocholic acid is determined by comparing its peak area to that of the known concentration of the **Glycolithocholic acid-d4** internal standard.[\[11\]](#) For glycine-conjugated bile acids, the major fragment ion monitored is typically m/z 74 (NHCH₂COO⁻).[\[11\]](#)

LC-MS/MS Workflow for Bile Acid Analysis



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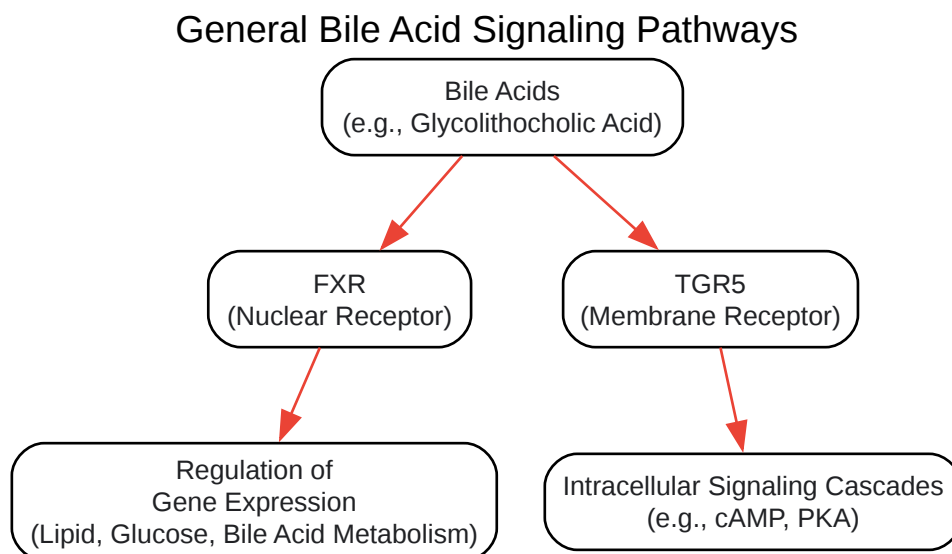
Caption: Workflow for the quantitative analysis of bile acids using LC-MS/MS.

Biological Context and Signaling Pathways

Glycolithocholic acid is a secondary bile acid formed in the colon by the action of gut microbiota.[3][12] The primary bile acid, chenodeoxycholic acid, is first converted to lithocholic acid, which is then conjugated with glycine in the liver to form glycolithocholic acid.[3][12]

Bile acids are not only important for digestion but also act as signaling molecules that regulate various metabolic processes.[12][13][14] They exert their effects by activating specific receptors, most notably the farnesoid X receptor (FXR) and the G protein-coupled receptor 5 (TGR5).[12][13]

Caption: Formation of Glycolithocholic acid from a primary bile acid.



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Caption: Bile acids activate nuclear and membrane receptors to regulate metabolism.

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